

carbendazim maximum residue limits MRLs regulations

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Compound Focus: Carbendazim

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Global Regulatory Status and MRLs

Carbendazim is a systemic benzimidazole fungicide that is no longer approved within the European Union [1] [2]. Its use is also banned in Australia and the United States [3]. However, MRLs are maintained for imported food commodities.

The tables below summarize the global regulatory status and specific MRLs for various food products. Note that the EU MRLs, especially for certain fruits, are under active review and proposed to become more stringent.

Region	Approval Status	Key Regulatory Context
European Union	Not Approved	MRLs exist for imports; new proposal to lower MRLs for some fruits to the limit of detection (0.01 mg/kg) [4].
Japan	Under Review	Public consultation (May-June 2025) on risk assessment; proposed ADI: 0.025 mg/kg bw/day [5].
United States	Banned	Not permitted for use [3].
Australia	Banned	Not permitted for use [3].

Region	Approval Status	Key Regulatory Context
Codex Alimentarius	MRLs Established	Provides international standards, e.g., 0.2 mg/kg for bananas [6].

Selected Maximum Residue Limits (MRLs) for Carbendazim

Commodity	European Union	Codex Alimentarius	China	Japan (Current)
Bananas	0.1 mg/kg (Benomyl & Carbendazim) [6]	0.2 mg/kg [6]	2 mg/kg [6]	Information Missing
Oranges	0.01 mg/kg (proposed) [4]	Information Missing	Information Missing	Information Missing
Mangoes, Papayas	0.01 mg/kg (proposed) [4]	Information Missing	Information Missing	Information Missing
Grapefruits	0.01 mg/kg (proposed) [4]	Information Missing	Information Missing	Information Missing
Various Products	Range from 0.01 to 2 mg/kg (existing) [3]	Information Missing	Information Missing	10 mg/kg (cited for context) [3]

Toxicological Profile and Hazard Assessment

Carbendazim's regulatory status is driven by its toxicological properties. Key points from recent assessments include:

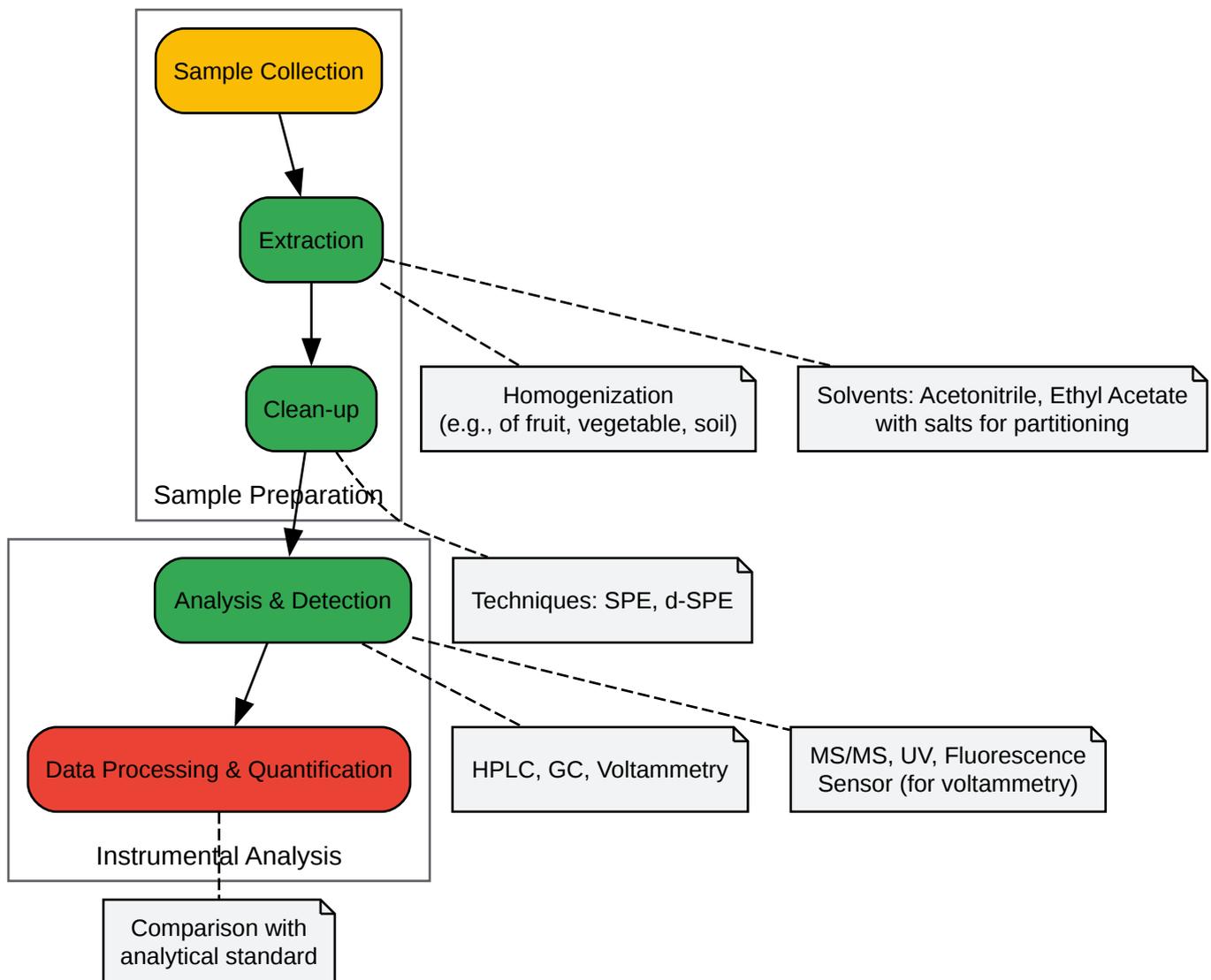
- **Mode of Action:** It functions as a systemic fungicide by inhibiting **beta-tubulin assembly in mitosis**, disrupting microtubule formation and cell division [1] [3].
- **Hazard Classification:** It is classified as a **Reproductive Toxicant (Repr. 1B)** and a **Mutagen (Muta. 1B)** [1] [3]. It is also highly toxic to earthworms and aquatic organisms [1].
- **Endocrine Disruption:** The European Food Safety Authority (EFSA) concluded that **carbendazim does not meet the scientific criteria** for an endocrine disruptor. For the related substance

thiophanate-methyl, the established toxicological reference values are considered to cover concerns related to endocrine-disrupting hazards [2].

- **Reference Values:** Japan's draft assessment proposes an **Acceptable Daily Intake (ADI) of 0.025 mg/kg body weight/day** and an **Acute Reference Dose (ARfD) of 0.14 mg/kg body weight** (0.1 mg/kg for pregnant women), which would also apply to the metabolites thiophanate-methyl and benomyl [5].

Analytical Methods and Experimental Protocols

Monitoring **Carbendazim** residues requires sensitive and specific analytical methods. The general workflow and specific methodologies from recent research are outlined below.



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Sample Analysis Workflow for **Carbendazim** Residues

Detailed Methodologies

The following table summarizes specific experimental protocols cited in recent research, which can serve as a reference for method development.

Application / Matrix	Detailed Experimental Protocol
Analysis in Aqueous Environments (e.g., River Water, Effluents)	1. Sample Prep: Water samples are filtered to remove suspended particles. 2. Extraction: Solid-Phase Extraction (SPE) is commonly used to concentrate the analyte. 3. Analysis: Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS) is used for separation, identification, and quantification. This method helps assess potential sources and environmental levels [3].
Determination in Fruit Juice (e.g., Orange Juice)	1. Electrode Modification: A Glassy Carbon Electrode (GCE) is modified with a hybrid material to enhance sensitivity and selectivity. 2. Voltammetric Measurement: Differential Pulse Voltammetry (DPV) or a similar technique is employed. Carbendazim undergoes a redox reaction at the electrode surface, producing a measurable current signal proportional to its concentration [3].
Photothermal Assay in Produce (e.g., Citrus, Cabbage)	1. Derivatization: The sample is processed and mixed with reagents that initiate a colorimetric reaction specific to carbendazim . 2. Heating: The sample is illuminated with a laser, and the presence of carbendazim influences the local heating effect. 3. Detection: The temperature change (photothermal signal) is measured using a simple thermometer, providing a quantitative readout [3].
Soil Microbial Activity Impact	1. Treatment: Soil samples are treated with carbendazim , tebuconazole, or a combination, at environmentally relevant concentrations. 2. Incubation & Measurement: Soils are incubated under controlled conditions. Microbial activity is monitored over time by measuring soil respiration rates (e.g., CO ₂ evolution) or enzyme activities. This assesses the differential impact of fungicides on soil health [3].

Key Compliance and Research Considerations

For researchers and professionals, the following points are critical:

- **Dynamic Regulatory Environment:** The EU is actively moving towards lowering MRLs to the limit of detection (0.01 mg/kg) for more commodities [4]. Japan's ongoing risk assessment is likely to result in new, harmonized MRLs for **carbendazim** and related fungicides [5].
- **Analytical Standard:** For quantitative analysis, high-purity analytical standards like **Carbendazim-D4** (isotopically labeled) are used for method calibration and validation to ensure accuracy [3].
- **Shared Toxicological Limits:** Note that thiophanate-methyl and benomyl degrade into **carbendazim** in plants. Therefore, group limits based on **carbendazim**'s toxicology are being established, as seen in the Japanese assessment [5].

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